

Application Notes and Protocols for HIV Protease Substrate 1 FRET Assay

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Compound of Interest

Compound Name: *HIV Protease Substrate 1*

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This document provides a detailed protocol for a Förster Resonance Energy Transfer (FRET) assay using **HIV Protease Substrate 1**. This assay is a robust and widely used method for measuring the activity of HIV-1 protease and for screening potential inhibitors.

Introduction

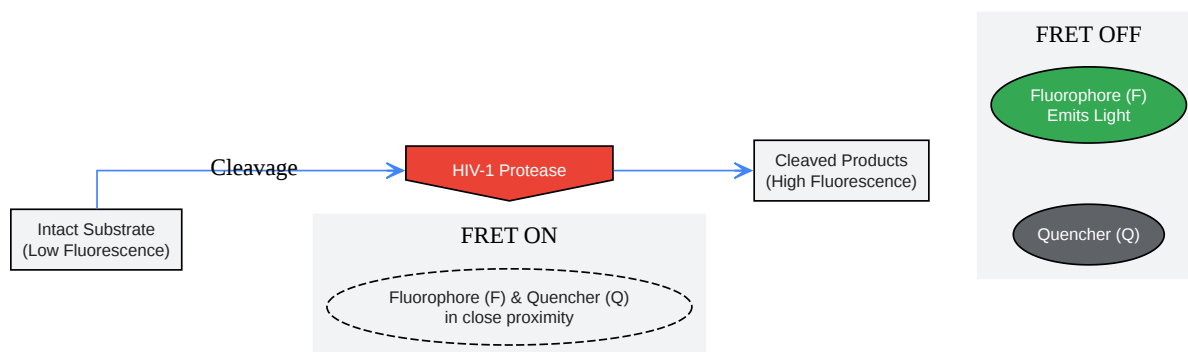
Human Immunodeficiency Virus 1 (HIV-1) protease is a critical enzyme in the viral life cycle, responsible for cleaving newly synthesized polyproteins into mature, functional viral proteins.[1][2] Inhibition of this protease prevents viral maturation, making it a key target for antiretroviral drugs.[1][2] The FRET-based assay offers a sensitive and continuous method for monitoring HIV-1 protease activity in a high-throughput format.[3][4][5]

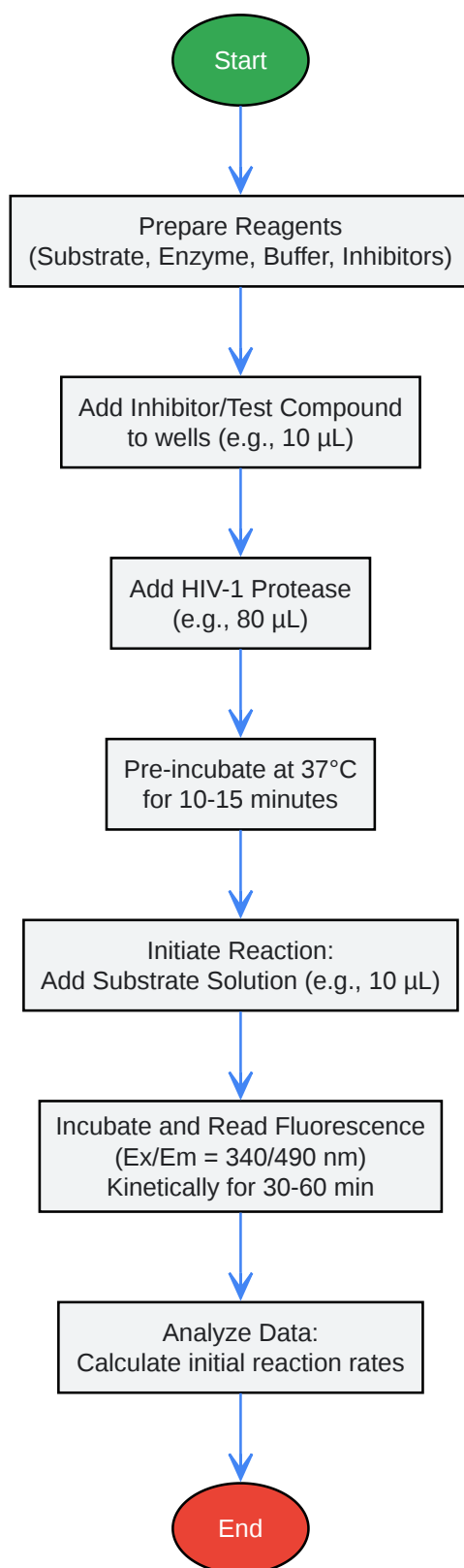
The principle of this assay relies on a synthetic peptide substrate that contains a fluorophore and a quencher molecule.[5][6] In the intact substrate, the quencher is in close proximity to the fluorophore, suppressing its fluorescence through FRET.[4] Upon cleavage of the peptide by

HIV-1 protease, the fluorophore and quencher are separated, leading to an increase in fluorescence intensity that is directly proportional to the enzyme's activity.[3][5]

Principle of the FRET-Based HIV Protease Assay

The **HIV Protease Substrate 1** is a synthetic peptide that mimics a natural cleavage site of the HIV-1 protease.[7][8] It is flanked by a fluorophore, such as EDANS (5-((2-Aminoethyl)amino)naphthalene-1-sulfonic acid), and a quencher, such as DABCYL (4-(4-dimethylaminophenylazo)benzoic acid).[5][7]





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References

- [1. search.cosmobio.co.jp](https://search.cosmobio.co.jp) [search.cosmobio.co.jp]
- [2. eurogentec.com](https://eurogentec.com) [eurogentec.com]
- [3. SensoLyte® 490 HIV Protease Assay Kit Fluorimetric - 1 kit](https://anaspec.com) [anaspec.com]
- [4. High-Throughput Fluorescent Assay for Inhibitor Screening of Proteases from RNA Viruses - PMC](https://pubmed.ncbi.nlm.nih.gov/11111111/) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/11111111/)]
- [5. Novel fluorogenic substrates for assaying retroviral proteases by resonance energy transfer - PubMed](https://pubmed.ncbi.nlm.nih.gov/11111111/) [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/11111111/)]
- [6. tools.thermofisher.com](https://tools.thermofisher.com) [tools.thermofisher.com]
- [7. HIV Protease FRET Substrate I - 1 mg](https://anaspec.com) [anaspec.com]
- [8. HIV Protease FRET Substrate I - 1 mg, 1 mg | Labscoop](https://labscoop.com) [labscoop.com]
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